

# identifying olivine in geological field samples

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An In-Depth Technical Guide to the Field Identification of **Olivine**

## Introduction

**Olivine** is a crucial rock-forming nesosilicate mineral group with the chemical formula  $(\text{Mg,Fe})_2\text{SiO}_4$ .<sup>[1][2]</sup> It represents a solid solution series between the magnesium-rich endmember, forsterite ( $\text{Mg}_2\text{SiO}_4$ ), and the iron-rich endmember, fayalite ( $\text{Fe}_2\text{SiO}_4$ ).<sup>[2][3]</sup> The name is derived from its characteristic olive-green color.<sup>[2]</sup> **Olivine** is a primary component of the Earth's upper mantle and is commonly found in mafic and ultramafic igneous rocks.<sup>[2][4]</sup> Its identification in the field is fundamental to understanding the petrogenesis and classification of these rocks. This guide provides a detailed protocol for the identification of **olivine** in geological field samples, tailored for researchers and scientists.

## Geological Context and Occurrence

The presence of **olivine** is typically restricted to specific geological environments due to its high crystallization temperature from magma.<sup>[5]</sup>

- Igneous Rocks:** **Olivine** is most abundant in low-silica mafic and ultramafic igneous rocks.<sup>[4]</sup> It is a defining mineral in rocks such as peridotite and dunite and is common in gabbro and basalt.<sup>[4][5][6]</sup> Its association with minerals like calcic plagioclase and magnesium-rich pyroxenes is characteristic of high-temperature crystallization.<sup>[4]</sup>
- Metamorphic Rocks:** Less commonly, forsterite-rich **olivine** can be found in metamorphosed siliceous dolomites and marbles.<sup>[3][6][7]</sup>

- Xenoliths: Well-developed crystal masses of **olivine** are often found in xenoliths—fragments of mantle rock brought to the surface during volcanic eruptions.[6]
- Weathering: **Olivine** weathers very easily at the Earth's surface, often altering to serpentine or iddingsite (a mixture of clay minerals and iron oxides).[2][5][7] This rapid alteration means fresh **olivine** is most likely to be found in recent volcanic flows or unweathered rock exposures.

## Macroscopic Identification in Hand Samples

The identification of **olivine** in the field relies on a combination of its distinct physical properties.

- Color: Typically a distinctive olive-green to yellow-green, though iron-rich varieties (fayalite) can be brownish.[1][5][6] It may alter to a reddish color due to the oxidation of iron.[2]
- Luster: Possesses a vitreous (glassy) luster.[1][6][8]
- Crystal Habit and Form: In volcanic rocks, **olivine** may form euhedral phenocrysts.[7] More commonly, it appears as anhedral to subhedral embedded grains or as granular masses.[5][7] When crystals are well-formed, they can exhibit characteristic six or eight-sided "barrel-like" sections.[8]
- Fracture and Cleavage: **Olivine** has poor cleavage and a brittle tenacity, resulting in a distinctive conchoidal fracture.[1][2][5] The lack of prominent cleavage planes is a key diagnostic feature when comparing it to minerals like pyroxene.[7][9]
- Hardness: It is a relatively hard mineral, with a Mohs hardness ranging from 6.5 to 7.[1][6] This means it can scratch glass and cannot be scratched by a steel knife.
- Streak: The streak of **olivine** is colorless or white.[2][3]

## Data Presentation: Summary Tables

For clarity and comparative purposes, the key properties of **olivine** and minerals it is commonly confused with are summarized below.

Table 1: Physical and Chemical Properties of **Olivine**

Property	Description
Chemical Formula	(Mg,Fe) <sub>2</sub> SiO <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Crystal System	Orthorhombic <a href="#">[2]</a>
Color	Olive-green, yellow-green, occasionally brown <a href="#">[1]</a> <a href="#">[6]</a>
Luster	Vitreous (glassy) <a href="#">[1]</a> <a href="#">[8]</a>
Hardness (Mohs)	6.5 - 7 <a href="#">[1]</a> <a href="#">[6]</a>
Specific Gravity	3.2 (Mg-rich) to 4.4 (Fe-rich) <a href="#">[1]</a>
Cleavage	Poor/Indistinct <a href="#">[2]</a> <a href="#">[6]</a>
Fracture	Conchoidal <a href="#">[1]</a> <a href="#">[2]</a>
Streak	Colorless or white <a href="#">[2]</a> <a href="#">[3]</a>
Common Habit	Granular masses, embedded grains, "barrel-like" crystals <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Common Association	Mafic/ultramafic igneous rocks (basalt, gabbro, peridotite) <a href="#">[4]</a> <a href="#">[6]</a>
Alteration Products	Serpentine, Iddingsite <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>

Table 2: Distinguishing **Olivine** from Similar Field Minerals

Mineral	Key Distinguishing Features from Olivine
Pyroxene (Augite)	Typically dark green to black. Has two distinct cleavage planes at nearly 90 degrees, which olivine lacks.[9]
Epidote	Often a pistachio-green color. Commonly found in metamorphic rocks.[6] Has one perfect cleavage and can be pleochroic (color changes when rotated in light).[6]
Serpentine	A common alteration product of olivine.[6] Significantly softer, with a Mohs hardness of 2.5-4, easily scratched by a knife.[6] Often has a greasy or waxy luster.
Apatite	Green varieties can mimic olivine's color, but it is much softer with a Mohs hardness of 5.[6] Can be scratched by a steel knife.
Tourmaline	Green varieties exist, but tourmaline is typically found in granite pegmatites, an environment where olivine is generally absent.[6] Often exhibits striated, elongated crystals.
Chlorite	Very soft with a Mohs hardness of 2-2.5, easily scratched by a fingernail.[6] Has one perfect cleavage, similar to mica.[6]

## Experimental Protocols for Field Identification

Simple, non-destructive tests can be performed in the field to aid in the identification of **olivine**.

### Protocol: Mohs Hardness Test

Objective: To determine the relative hardness of the mineral sample to differentiate it from softer minerals like serpentine or apatite.

Materials:

- Hand lens (10x magnification)
- A set of hardness picks or common objects of known hardness:
  - Fingernail (Hardness ~2.5)
  - Copper penny (Hardness ~3.5)
  - Steel knife blade or nail (Hardness ~5.5)
  - Glass plate (Hardness ~5.5)
  - Streak plate or unglazed porcelain tile (Hardness ~7)

#### Procedure:

- Select a fresh, unaltered surface on the mineral sample.
- Attempt to scratch the surface of the mineral with an object of known hardness, starting with the softest (fingernail). Press firmly but carefully.
- Examine the tested spot with a hand lens. A true scratch will be a visible groove, not a line of powder from the testing tool that can be rubbed off.
- If the tool did not scratch the mineral, proceed to the next hardest tool (e.g., penny, then steel knife).
- **Olivine** has a hardness of 6.5-7. Therefore, it should not be scratched by a steel knife blade.
- To confirm, attempt to scratch the glass plate with the mineral sample. **Olivine** should readily scratch glass.
- Result Interpretation: If the mineral scratches a steel knife and glass, and cannot be scratched by the knife, its hardness is consistent with **olivine**. If it is easily scratched by the steel knife, it is likely a softer mineral such as apatite or serpentine.[6]

## Protocol: Streak Test

Objective: To determine the color of the mineral in powdered form.

#### Materials:

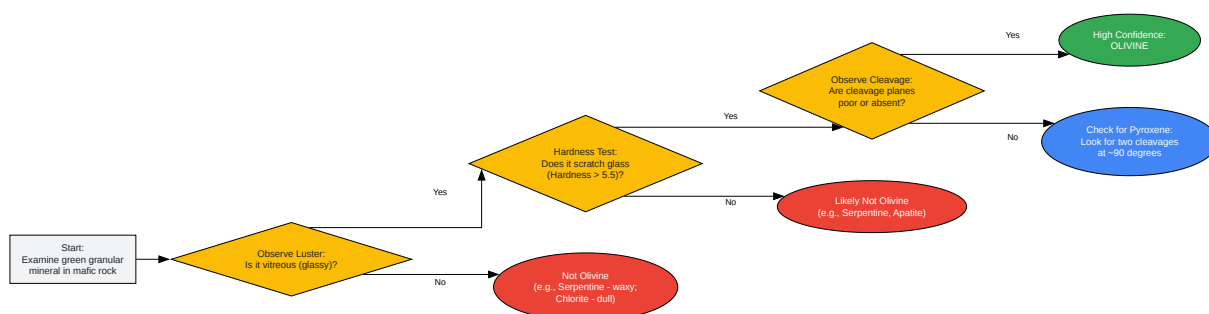
- Unglazed porcelain tile (streak plate)
- Mineral sample

#### Procedure:

- Select a corner or edge of the mineral sample.
- Rub the mineral firmly across the surface of the streak plate, as if drawing a line with a crayon.
- Observe the color of the powdered residue left on the plate.
- Result Interpretation: **Olivine** will produce a colorless or white streak.<sup>[2][3]</sup> This can help distinguish it from other minerals that may have a colored streak.

## Visualization of Identification Workflow

The logical process for identifying an unknown green mineral in a mafic igneous rock can be visualized as a workflow.



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A workflow diagram for the field identification of **olivine**.

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